

C-DIM12 solubility issues in aqueous solutions

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Compound of Interest

Compound Name: C-DIM12

Cat. No.: B15606004

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C-DIM12 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the handling and use of **C-DIM12**, with a specific focus on addressing its solubility challenges in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is **C-DIM12** and what is its primary mechanism of action?

A1: **C-DIM12**, also known as 1,1-bis(3'-indolyl)-1-(p-chlorophenyl)methane, is a potent and orally active modulator of the Nuclear Receptor 4A2 (NR4A2), commonly known as Nurr1.[1][2] It functions as a Nurr1 activator, stimulating the expression of dopaminergic genes.[3] Additionally, **C-DIM12** exhibits anti-inflammatory properties by inhibiting NF-κB-dependent gene expression in glial cells.[2][4] This is achieved by stabilizing nuclear corepressor proteins, which in turn reduces the binding of the p65 subunit of NF-κB to the promoters of inflammatory genes.[2] Its neuroprotective and anti-inflammatory effects make it a compound of interest for research in neurodegenerative diseases like Parkinson's disease and in certain cancers.[1][5]

Q2: What are the basic chemical properties of **C-DIM12**?

A2: The key chemical properties of **C-DIM12** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₂₃ H ₁₇ ClN ₂	[2][4]
Molecular Weight	356.85 g/mol	[2][4]
CAS Number	178946-89-9	[1][4]
Appearance	Light yellow to brown solid	[1]

Q3: What are the known solubilities of **C-DIM12** in common laboratory solvents?

A3: **C-DIM12** is practically insoluble in water.[3][4] It is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and ethanol.[2] It is crucial to use fresh, anhydrous DMSO, as moisture-absorbing DMSO can significantly reduce the solubility of the compound.[4]

Quantitative Solubility Data

The following table summarizes the reported solubility of **C-DIM12** in various solvents.

Solvent	Concentration (mM)	Concentration (mg/mL)	Notes	Reference
Water	< 0.28	< 0.1	Insoluble	[3][4]
DMSO	≥ 280.23 mM	≥ 100 mg/mL	Use of newly opened, hygroscopic DMSO is recommended for best results.	[1][3]
DMSO	198.96 mM	71 mg/mL	Moisture-absorbing DMSO reduces solubility.	[4]
Ethanol	100.04 mM	35.7 mg/mL	Sonication is recommended to aid dissolution.	
Ethanol	~199 mM	71 mg/mL	-	

Troubleshooting Guide: Precipitation in Aqueous & Cell Culture Media

Q4: I dissolved **C-DIM12** in DMSO and it was clear, but it precipitated immediately when I added it to my aqueous buffer/cell culture medium. Why is this happening?

A4: This is a common problem for hydrophobic compounds like **C-DIM12**.^[6] Cell culture media and buffers are aqueous environments. When you add the concentrated DMSO stock solution to the medium, the solvent environment changes drastically from organic to aqueous. This sudden decrease in solvent polarity causes the compound, which has very low aqueous solubility, to "crash out" or precipitate from the solution.^[7]

Q5: My **C-DIM12** solution appeared fine initially but became cloudy/formed a precipitate in the incubator after a few hours. What could be the cause?

A5: This delayed precipitation can be caused by several factors:

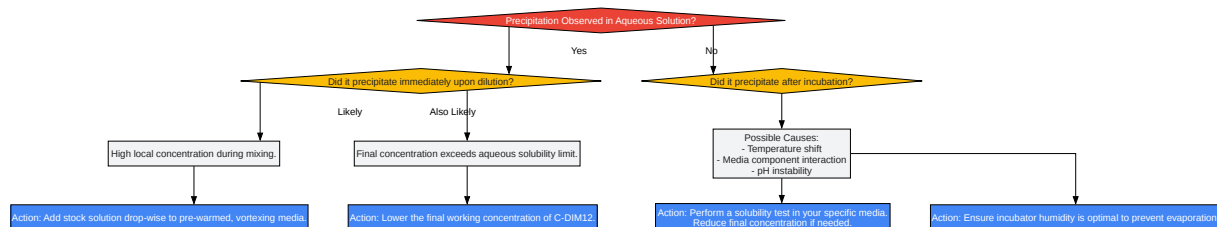
- **Temperature Changes:** Solubility can be temperature-dependent. A solution prepared at room temperature might become supersaturated and precipitate when moved to a 37°C incubator.[7]
- **Interaction with Media Components:** Components within the cell culture medium, such as salts and proteins from Fetal Bovine Serum (FBS), can interact with **C-DIM12** over time, reducing its solubility.[6]
- **pH Instability:** Changes in the medium's pH during incubation can affect the compound's charge and, consequently, its solubility.[8]
- **Evaporation:** Increased concentration of media components due to evaporation can lead to the precipitation of salts and the compound itself.[8]

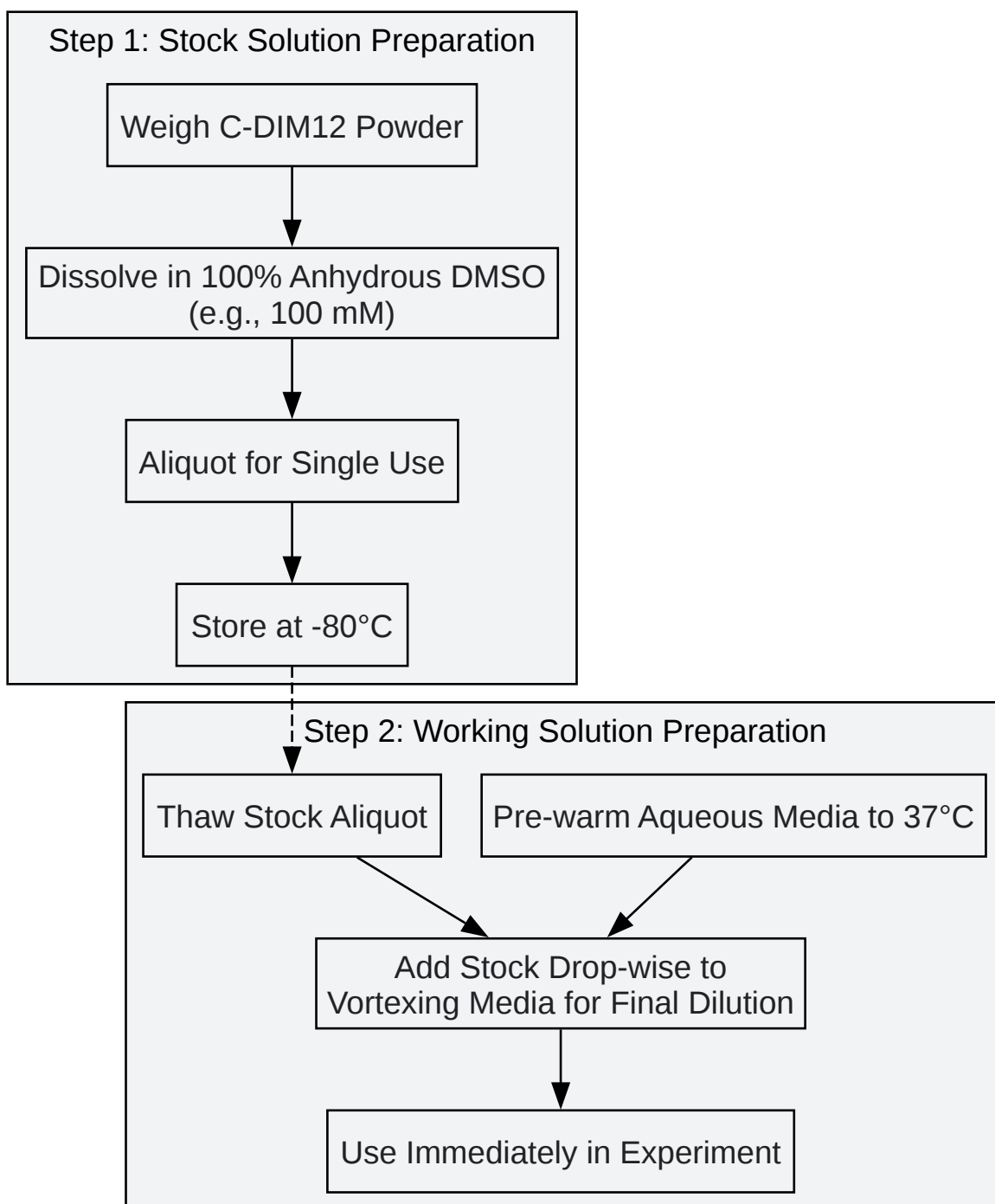
Q6: How can I prevent **C-DIM12** from precipitating during my experiments?

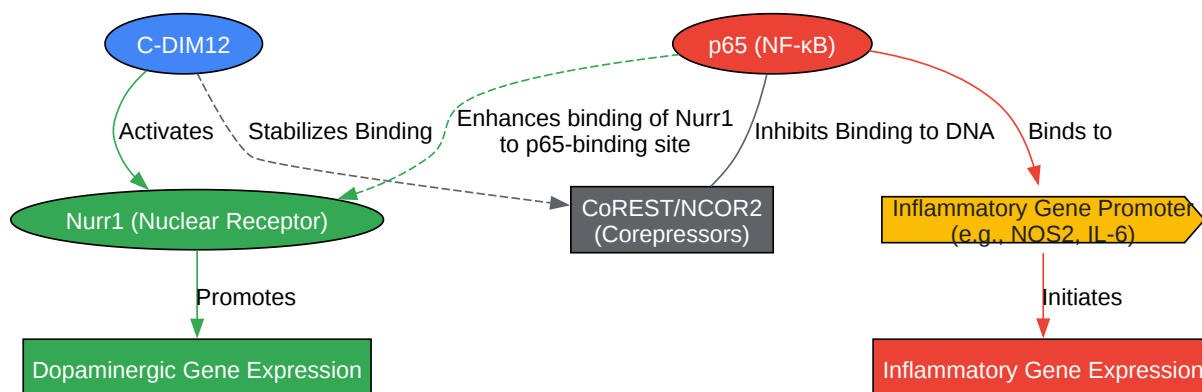
A6: Here are several strategies to improve the solubility and stability of **C-DIM12** in your working solutions:

- **Use a Higher DMSO Stock Concentration:** Prepare a high-concentration stock solution (e.g., 50-100 mM) in 100% anhydrous DMSO. This allows you to add a very small volume to your media to reach the final desired concentration, keeping the final DMSO percentage low (typically <0.1% to 0.5%) to minimize both precipitation and solvent toxicity.[6]
- **Pre-warm the Media:** Always use cell culture media that has been pre-warmed to 37°C before adding the **C-DIM12** stock solution.[6]
- **Slow, Drop-wise Addition:** Add the stock solution to the pre-warmed media very slowly, ideally drop-by-drop, while gently swirling or vortexing the media. This avoids creating localized areas of high concentration that can initiate precipitation.[6]
- **Reduce the Final Concentration:** The most straightforward solution is often to work at a lower final concentration of **C-DIM12**, ensuring it stays below its solubility limit in the specific medium you are using.[6]

Below is a decision tree to help troubleshoot precipitation issues.







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